

Performance evaluation of different NIR-I and NIR-II fluorescent dyes

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Compound of Interest

Compound Name: *Fluorescent red NIR 880*

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Performance Evaluation: NIR-I vs. NIR-II Fluorescent Dyes

A Comparative Technical Guide for Drug Development & Bioimaging

Executive Summary: From "Brightest" to "Clearest"

For decades, the "First Biological Window" (NIR-I, 700–900 nm) was the gold standard for deep-tissue imaging, dominated by Indocyanine Green (ICG). However, a paradigm shift is occurring toward the "Second Biological Window" (NIR-II, 1000–1700 nm).^[1]

The core physical trade-off is Quantum Yield (QY) vs. Signal-to-Background Ratio (SBR). While NIR-I dyes possess significantly higher photon efficiency (QY), they suffer from photon scattering. NIR-II dyes, governed by the Energy Gap Law, inherently exhibit lower QY but achieve superior spatial resolution and depth penetration due to vanishing tissue autofluorescence and reduced scattering.

This guide evaluates the performance of leading candidates in both windows, providing experimental protocols to validate their utility in your specific application.

Part 1: The Physics of Tissue Interaction

To choose the right dye, one must understand why 1000 nm+ is superior for deep targets despite lower dye brightness.

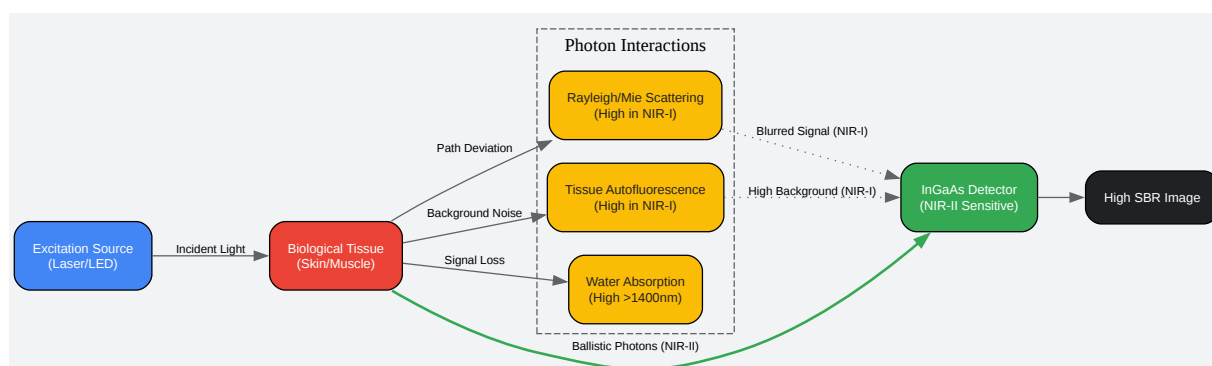
The Scattering Coefficient ()

Tissue scattering decreases as wavelength increases, following an inverse power law ().

- NIR-I (800 nm): High scattering results in "blurred" images beyond 3–5 mm depth.
- NIR-II (1300 nm): Scattering is minimized. Photons travel in straighter trajectories, preserving spatial information.

The Absorption "Sweet Spot"

While water absorption increases significantly above 1400 nm, the 1000–1300 nm sub-window offers the optimal balance: low scattering and manageable water absorption.



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Figure 1: Photon Propagation Logic. In NIR-II, the reduction of scattering and autofluorescence (yellow nodes) allows "ballistic" photons to reach the detector, maximizing Signal-to-Background Ratio (SBR).[2][3]

Part 2: Head-to-Head Candidate Profiling

NIR-I Standards

- Indocyanine Green (ICG): The only FDA-approved non-targeted dye. It is amphiphilic but aggregates in water (H-aggregates), quenching fluorescence. It requires albumin (serum) binding to maximize brightness.
- IRDye 800CW: The benchmark for conjugation. Highly hydrophilic, stable, and does not aggregate like ICG.

NIR-II Contenders[1][4]

- ICG (Off-Peak/Tail): Surprisingly, ICG has a long emission tail into the NIR-II region. High concentrations can be imaged >1000 nm.
- IR-1064 / CH1055: Representative organic NIR-II dyes based on the BBTD (benzobisthiadiazole) acceptor. They offer peak emission >1000 nm but suffer from hydrophobicity and low QY in aqueous environments.

Comparative Data Matrix

Feature	ICG (NIR-I Mode)	IRDye 800CW	ICG (NIR-II Mode)	CH1055 / IR-1064
Excitation Peak	780 nm	774 nm	780 nm	~1064 nm
Emission Peak	820 nm	789 nm	Tail (1000-1300 nm)	~1100 nm
QY (Water)	< 1.0%	~3.3%	N/A (Tail efficiency low)	< 0.5%
QY (Serum/Plasma)	~9.0% (Protein enhanced)	~8.0%	Low	~0.2 - 1.0%
Photostability	Poor (Half-life < 1 min high power)	High (Half-life > 30 min)	Poor	Moderate to High
Solubility	Amphiphilic (Aggregates)	Hydrophilic	Amphiphilic	Hydrophobic (Needs PEG)
Penetration Depth	< 5 mm	< 5 mm	8–10 mm	10–15 mm
Clinical Status	FDA Approved	Phase II/III	Off-label use	Preclinical

“

Critical Insight: Do not be misled by the low QY of NIR-II dyes. An image with 100 photons of signal and 1 photon of background (NIR-II) is superior to an image with 10,000 photons of signal and 5,000 photons of background (NIR-I).

Part 3: Experimental Protocols

Protocol A: Relative Quantum Yield (QY) Measurement

Measuring QY in NIR-II is prone to error due to the lack of bright standards. IR-26 is the standard reference.^[4]

Reagents:

- Reference: IR-26 (dissolved in 1,2-dichloroethane, DCE). Literature QY 0.5%.
- Sample: Your NIR-II dye (e.g., in water or PBS).[3]

Workflow:

- Absorbance Matching: Prepare 5 concentrations of both the Sample and Reference. Ensure Absorbance (OD) at the excitation wavelength is below 0.1 (to avoid inner-filter effects).
- Integration: Measure the integrated fluorescence emission area () for all samples.
- Calculation: Plot Integrated Fluorescence () vs. Absorbance (). The slope () is used in the equation:

Where

is the refractive index of the solvent (DCE = 1.44, Water = 1.33).

“

Self-Validation Check: If your plot of

vs.

is not linear (

), you have aggregation or inner-filter effects. Dilute and repeat.

Protocol B: Intralipid Phantom Penetration Study

To empirically prove depth capabilities.

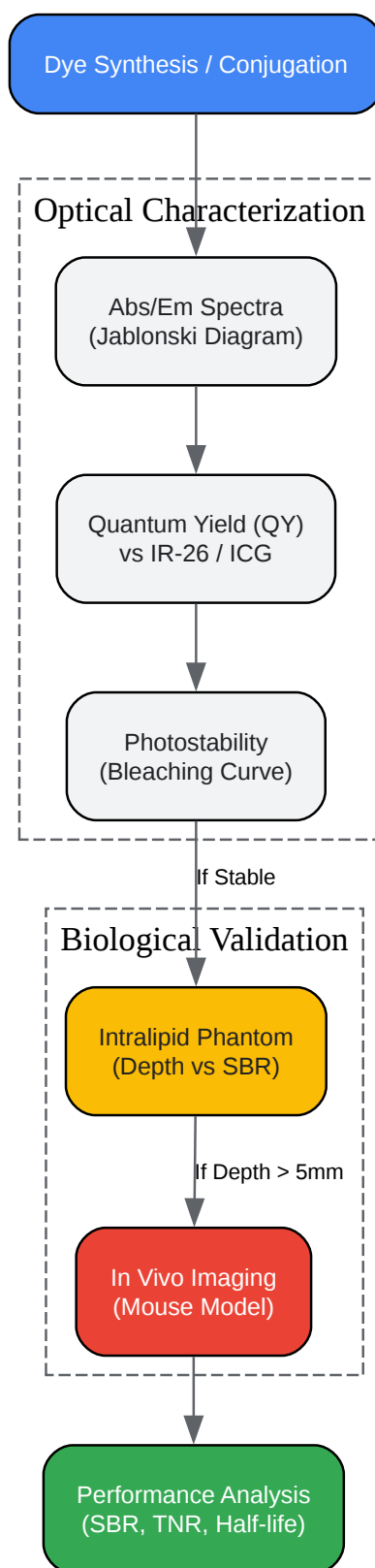
Materials:

- Intralipid (1%): Mimics tissue scattering.
- Capillary tubes: Filled with Dye A (NIR-I) and Dye B (NIR-II) at equimolar concentrations.

Steps:

- Place capillaries in a black container.
- Add Intralipid solution incrementally (increase depth by 1 mm steps).
- Image with both NIR-I (Si-CCD) and NIR-II (InGaAs) cameras.
- Data Output: Plot Signal-to-Background Ratio (SBR) vs. Depth.
 - Expectation: NIR-I SBR crashes to < 2.0 at ~ 4 mm depth. NIR-II SBR should sustain > 2.0 up to ~ 10 mm.

Part 4: Workflow Visualization



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Figure 2: Validation Pipeline. A "Go/No-Go" workflow. If a dye fails photostability or phantom depth tests, it should not proceed to animal studies.

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